N-Benzoyl-L-threonine: Structural Architecture and Synthetic Utility

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Compound of Interest	
Compound Name:	*N-Benzoyl-L-threonine*
CAS No.:	*27696-01-1*
Cat. No.:	*B6592908*

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Executive Summary

N-Benzoyl-L-threonine (CAS: 27696-01-1) acts as a critical chiral building block in organic synthesis and drug discovery. Distinguished by its dual hydrogen-bonding potential—stemming from the amide and the side-chain hydroxyl—it serves as a robust resolving agent for chiral amines and a ligand scaffold in asymmetric catalysis. This guide dissects its stereochemical behavior, validates a Schotten-Baumann synthetic route, and outlines its characterization parameters.

Molecular Architecture & Stereochemistry

Absolute Configuration

The biological activity and chemical utility of **N-Benzoyl-L-threonine** rely on the preservation of the L-configuration derived from the parent amino acid, L-Threonine.

- -Carbon (

  ): Retains the (S) configuration.

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- -Carbon (

  ): Retains the (R) configuration.

- Nomenclature: (2S,3R)-2-benzamido-3-hydroxybutanoic acid.

Conformational Analysis & Hydrogen Bonding

The benzoyl group introduces significant steric bulk and

-electron density, altering the conformational landscape compared to the native amino acid.

- Amide Resonance: The

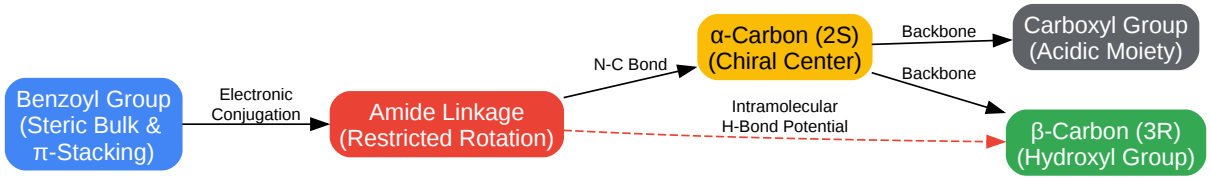
  bond exhibits partial double-bond character, restricting rotation and favoring a planar amide arrangement.

- Intramolecular H-Bonding: In non-polar solvents, the molecule often adopts a "pseudo-ring" conformation (typically a 5- or 7-membered ring) stabilized by hydrogen bonding between the amide proton (

) and the side-chain hydroxyl oxygen (

  ), or between the hydroxyl proton and the amide carbonyl.

- Intermolecular Interactions: In the crystalline state, the carboxylic acid and amide moieties form extensive H-bond networks, leading to high melting points and low solubility in non-polar media.



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Figure 1: Structural connectivity and intramolecular interaction logic of **N-Benzoyl-L-threonine**.

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Synthetic Methodology: The Schotten-Baumann Protocol

The most robust method for synthesizing **N-Benzoyl-L-threonine** is the Schotten-Baumann reaction. This biphasic system allows for the selective acylation of the amino group while minimizing O-acylation of the hydroxyl group or racemization of the

-center.

Experimental Protocol

Reaction Principle:

Reagents:

- L-Threonine (1.0 eq)
- Benzoyl Chloride (1.1 eq)
- Sodium Hydroxide (2.2 eq, usually 1M - 2M solution)
- Solvent: Water / THF or Water / Dioxane (to improve solubility of the benzoyl chloride).

Step-by-Step Workflow:

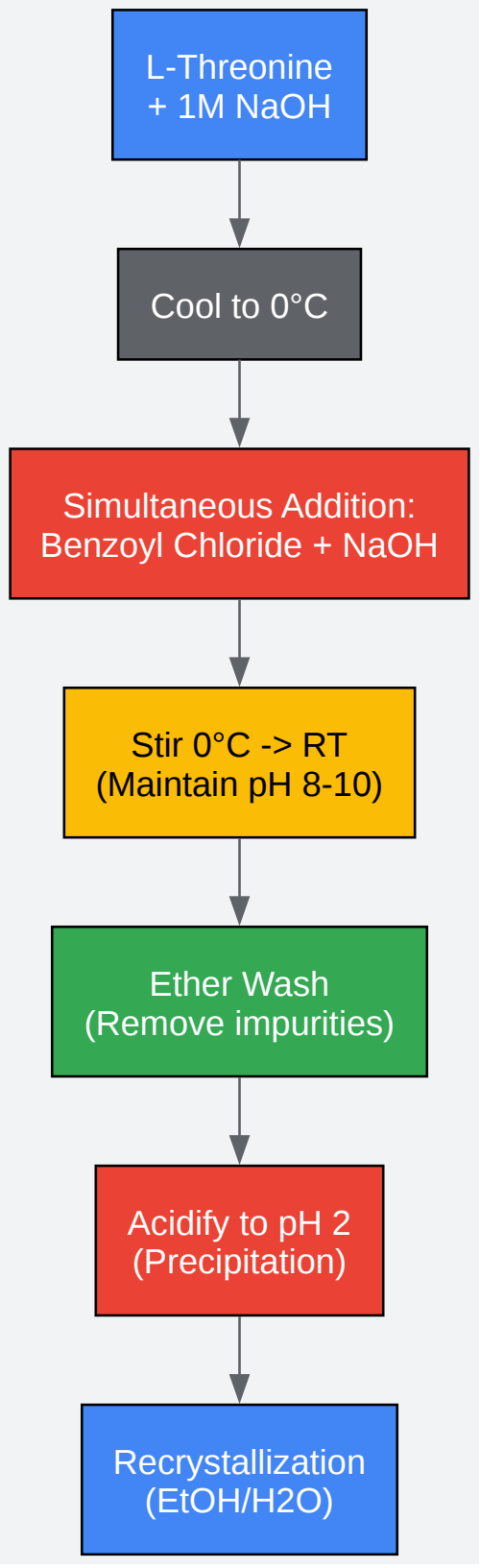
- Solubilization: Dissolve L-Threonine in 1M NaOH (1.1 eq) at 0°C. The low temperature is critical to prevent hydrolysis of the benzoyl chloride before it reacts with the amine.
- Acylation (Biphasic Addition): Simultaneously add Benzoyl Chloride (dropwise) and the remaining NaOH (1.1 eq) to the reaction vessel.
  - Critical Control Point: Maintain pH between 8.0 and 10.0.
  - Why? pH < 8 slows the reaction (amine protonated); pH > 10 promotes racemization and hydrolysis of the benzoyl chloride.
- Reaction Monitoring: Stir vigorously at 0°C for 1 hour, then allow to warm to room temperature (25°C) for 2–3 hours. Monitor consumption of Benzoyl Chloride via TLC or

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HPLC.

- Work-up:
  - Wash the basic aqueous phase with diethyl ether (removes unreacted benzoyl chloride/benzoic anhydride).
  - Acidification: Carefully acidify the aqueous phase with 2M HCl to pH ~2.0. This protonates the carboxylate, causing the product to precipitate.
- Purification: Filter the precipitate and recrystallize from water or an ethanol/water mixture.

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Figure 2: Step-by-step Schotten-Baumann synthesis workflow for **N-Benzoyl-L-threonine**.

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Structural Characterization & Validation

To ensure scientific integrity, the synthesized compound must be validated using the following parameters.

Physical Properties

Property	Value / Range	Methodological Note
Appearance	White crystalline solid	Recrystallized from water/ethanol.
Melting Point	145–148°C (typical)	Sharp range indicates high purity. Broad range suggests racemization.
Solubility	Soluble in alcohols, dilute base.	Insoluble in non-polar organics; sparingly soluble in cold water.
Specific Rotation	(variable)	Must be measured in a defined solvent (e.g., EtOH or 1M NaOH).

Spectroscopic Validation (NMR)

- H NMR (DMSO-d6):
  - 8.5 ppm (d, 1H): Amide

    (Characteristic doublet due to coupling with

    -CH).
  - 7.4–7.9 ppm (m, 5H): Benzoyl aromatic protons.
  - 4.4 ppm (dd, 1H):

    -CH.
  - 4.1 ppm (m, 1H):

    -CH.

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- 1.1 ppm (d, 3H): Methyl group (

).

- Validation Logic: The presence of the amide doublet at ~8.5 ppm confirms N-acylation. If the signal is a singlet or absent, O-acylation or hydrolysis may have occurred.

Applications in Drug Development & Catalysis

Chiral Resolving Agent

N-Benzoyl-L-threonine is an acidic chiral resolving agent used to separate racemic amines.

- Mechanism: It forms diastereomeric salts with racemic bases. Due to the rigidity of the benzoyl group and the H-bonding capability of the threonine side chain, these salts often exhibit significant solubility differences, allowing separation via fractional crystallization.
- Example: Resolution of arterenol (norepinephrine) precursors [1].

Ligand for Asymmetric Catalysis

The compound serves as a ligand or ligand precursor in transition metal catalysis.

- Coordination: The carboxylate and the hydroxyl group can coordinate to metals (e.g., Cu, Zn), creating a chiral pocket that induces enantioselectivity in aldol reactions or hydrogenations.

Biological Activity

N-acyl amino acids, including benzoyl derivatives, are investigated as inhibitors for specific metalloenzymes (e.g., carboxypeptidases) or as transport-stable prodrug analogs.

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